

Application Notes and Protocols: Preparation of Selenite Broth Base with Sodium Biselenite

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Compound of Interest

Compound Name: Sodium biselenite

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These application notes provide a detailed protocol for the preparation of Selenite Broth, a selective enrichment medium used for the isolation of Salmonella and some Shigella species from clinical and food samples. The protocol is based on the formulation by Leifson, which utilizes **sodium biselenite** as a selective agent to inhibit the growth of coliforms and other gram-negative and gram-positive bacteria.[1][2][3]

Principle

Selenite Broth facilitates the recovery of Salmonella species from samples where they may be present in low numbers.[4][5] The selective action of the medium is attributed to **sodium biselenite**, which inhibits the growth of many commensal intestinal bacteria, such as E. coli and enterococci.[2][6] The broth contains peptone or tryptone as a source of nitrogen and amino acids.[5][7] Lactose is included as a fermentable carbohydrate; the acid produced from its fermentation helps to counteract the increase in pH that occurs as selenite is reduced by bacterial growth, thus maintaining the selective environment.[2][4] Sodium phosphate acts as a buffer to maintain a stable pH and reduce the toxicity of selenite.[2][4][5]

Quantitative Data Summary

The following table summarizes the typical composition for the preparation of 1 liter of Selenite Broth.

Component	Amount (grams/liter)	Purpose
Peptone or Tryptone	5.0	Provides essential nutrients, including nitrogenous and carbonaceous compounds, and amino acids. [4] [5] [7]
Lactose	4.0	Fermentable carbohydrate source; maintains the pH of the medium. [2] [4] [5]
Disodium Hydrogen Phosphate (or Sodium Phosphate)	10.0	Buffering agent to maintain a stable pH and reduce selenite toxicity. [2] [4] [5]
Sodium Biselenite (Sodium Hydrogen Selenite)	4.0	Selective agent to inhibit the growth of non-target organisms. [1] [2] [4] [5]

Experimental Protocol

This protocol details the steps for preparing 1 liter of Selenite Broth.

Materials:

- Peptone or Tryptone
- Lactose
- Disodium Hydrogen Phosphate
- **Sodium Biselenite** (Sodium Hydrogen Selenite) - Caution: Highly toxic and corrosive agent. Handle with appropriate personal protective equipment.[\[3\]](#)[\[4\]](#)
- Purified/distilled water
- 1-liter flask or bottle
- Magnetic stirrer and stir bar (optional)

- Heating plate or boiling water bath
- Sterile test tubes or final containers
- pH meter

Procedure:

- **Dissolve the Base Components:** In a 1-liter flask, add 19 grams of the selenite broth base (comprising 5g peptone, 4g lactose, and 10g disodium hydrogen phosphate) to 1 liter of purified or distilled water.^{[4][5][8]} Alternatively, some protocols suggest dissolving the **sodium biselenite** first.^{[1][2]}
- **Add Sodium Biselenite:** Carefully weigh and add 4.0 grams of **sodium biselenite** to the solution.^{[2][4][5]} Mix well until all components are dissolved. Gentle warming can be applied to aid dissolution.^{[4][5]}
- **pH Adjustment:** Check the pH of the medium and adjust to a final pH of 7.0 ± 0.2 at 25°C if necessary.^[5]
- **Dispense:** Distribute the prepared broth into sterile test tubes or other final containers.^{[4][5]}
- **Sterilization:** Sterilize the medium in a boiling water bath or by using free-flowing steam for 10-30 minutes.^{[1][4][5]} DO NOT AUTOCLAVE, as excessive heat is detrimental to the performance of the broth.^{[1][4][5]}
- **Storage:** After sterilization, cool the broth to room temperature. The prepared medium should be stored at 2-8°C in a tightly closed container, protected from light.^[3]
- **Quality Control:** Before use, visually inspect the broth. A large amount of red precipitate at the bottom of the tube indicates the reduction of selenite, and such tubes should be discarded.^{[4][5]}

Visualizations



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Caption: Workflow for the preparation of Selenite Broth.

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